Application Note: Analytical Quantification of 3-Phenyl-2(1H)-quinolinone

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Compound of Interest

Compound Name:	*3-Phenyl-2(1H)-quinolinone*
CAS No.:	*38035-81-3*
Cat. No.:	*B1200646*

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Introduction & Molecule Profile

3-Phenyl-2(1H)-quinolinone (also known as 3-phenylquinolin-2-one) is a privileged scaffold in medicinal chemistry, often investigated for its antitumor and cholinesterase inhibitory properties.[1] Structurally, it consists of a quinoline core oxidized at the C2 position to form a stable lactam, with a phenyl substituent at C3.[1]

- Chemical Formula:

  [1][2]

- Molecular Weight: 221.26 g/mol [1]

- LogP: ~2.9 (Lipophilic)[1]

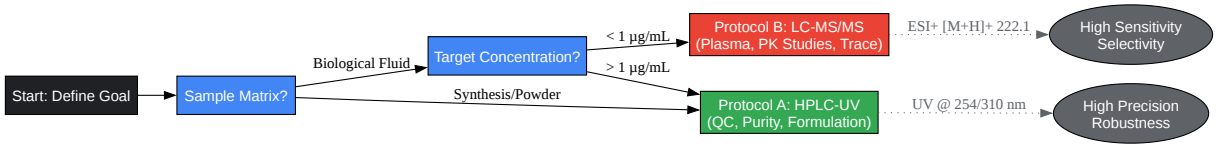
- Solubility: Low in water; Soluble in DMSO, Methanol, Acetonitrile, Dichloromethane.[1]

- Key Analytical Challenge: The lactam-lactim tautomerism potential (though the lactam form dominates in solution) and low aqueous solubility require careful mobile phase buffering.

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Method Selection Guide

Choose the analytical platform based on your sensitivity and matrix requirements.



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Figure 1: Decision tree for selecting the appropriate analytical workflow.

Protocol A: HPLC-UV for Purity & Potency

Scope: Quality control of synthesized powder, formulation stability testing, and high-concentration solubility studies.[1]

System Configuration

- Detector: Diode Array Detector (DAD) or Variable Wavelength Detector (VWD).[1]
- Column: C18 (Octadecyl) end-capped column (e.g., Agilent Zorbax Eclipse Plus or Phenomenex Luna).[1]
  - Dimensions: 4.6 × 150 mm, 5 µm particle size.[1][3]
- Temperature: 30°C (Controlled).

Mobile Phase & Gradient

The lipophilicity of the 3-phenyl group requires a strong organic eluent.

- Solvent A: 0.1% Phosphoric Acid in Water (pH ~2.5 to suppress silanol activity).

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- Solvent B: Acetonitrile (HPLC Grade).

Time (min)	% Solvent A	% Solvent B	Flow Rate (mL/min)
0.0	90	10	1.0
10.0	10	90	1.0
12.0	10	90	1.0
12.1	90	10	1.0
15.0	90	10	1.0

Detection Parameters

- Primary Wavelength: 254 nm (Aromatic ring universal detection).
- Secondary Wavelength: 310 nm (Specific to the conjugated quinolinone system, reduces interference from simple benzenoid impurities).[1]
- Injection Volume: 10–20 µL.

Standard Preparation

- Stock Solution: Dissolve 10 mg of **3-Phenyl-2(1H)-quinolinone** in 10 mL of Methanol/DMSO (9:1 v/v) to make a 1.0 mg/mL stock.
- Working Standards: Dilute with Mobile Phase (50:50 ACN:Water) to obtain 10, 50, 100, and 200 µg/mL.

Protocol B: LC-MS/MS for Bioanalysis (PK/PD)

Scope: Quantification in plasma, serum, or tissue homogenates.[1][4]

Mass Spectrometry Parameters

- Source: Electrospray Ionization (ESI) in Positive Mode.
- Compound: **3-Phenyl-2(1H)-quinolinone** acts as a weak base due to the amide nitrogen.[1]

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- Precursor Ion:

  .[1]

MRM Transitions (Optimization Required):

Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Interpretation
Quantifier	**222.1**	**194.1**	**20–30**	**Loss of CO (Lactam ring contraction)**
Qualifier	222.1	165.1	35–45	Loss of CO + HCN fragments

| Qualifier | 222.1 | 77.1 | 40–50 | Phenyl cation |[1]

Sample Preparation (Protein Precipitation)

- Aliquot: Transfer 50 µL of plasma into a 1.5 mL centrifuge tube.
- Spike IS: Add 10 µL of Internal Standard (e.g., Carbamazepine or deuterated analog).[1]
- Precipitate: Add 200 µL of ice-cold Acetonitrile.
- Vortex: Mix vigorously for 30 seconds.
- Centrifuge: 10,000 × g for 10 minutes at 4°C.
- Transfer: Inject 5 µL of the supernatant directly into the LC-MS/MS.

LC Conditions (Fast Gradient)

- Column: C18 Rapid Resolution (2.1 × 50 mm, 1.8 µm).[1]
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.

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- B: 0.1% Formic Acid in Acetonitrile.

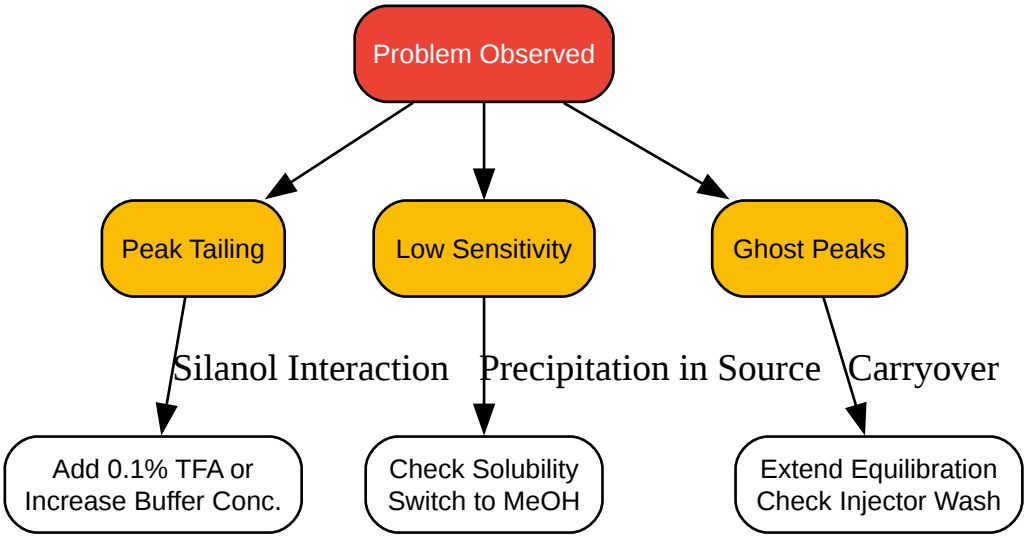
- Gradient: 5% B to 95% B over 3.0 minutes.

Validation Criteria (ICH M10/Q2)

Ensure your method meets these regulatory standards before deploying it for critical data generation.

Parameter	Acceptance Criteria (Bioanalysis)	Acceptance Criteria (QC/Purity)
Linearity (r^2)	> 0.99	> 0.999
Accuracy	85–115%	98–102%
Precision (CV)	< 15%	< 2%
LOD/LOQ	S/N > 3 / S/N > 10	S/N > 3 / S/N > 10
Carryover	< 20% of LLOQ	< 0.1% of target peak

Troubleshooting & Optimization Logic



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Figure 2: Troubleshooting common chromatographic anomalies.

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- Peak Tailing: Often caused by interaction between the basic nitrogen of the quinolinone and residual silanols on the column. Solution: Ensure pH is < 3.0 or use a "Base Deactivated" (BDS) column.

- Solubility Issues: If the peak area is non-linear at high concentrations, the compound may be precipitating in the aqueous mobile phase. Solution: Use a diluent that matches the initial mobile phase composition (e.g., 50% ACN).[1]

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